

# Application Notes and Protocols: AZ7550 Hydrochloride for In-Vitro Studies

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## Compound of Interest

Compound Name: AZ7550 hydrochloride

Cat. No.: B2772567

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## For Researchers, Scientists, and Drug Development Professionals

**AZ7550 hydrochloride**, an active metabolite of the third-generation EGFR tyrosine kinase inhibitor (TKI) osimertinib (AZD9291)<sup>[1][2][3][4][5]</sup>, is a valuable research tool for investigating cancer biology. It primarily acts as an inhibitor of Insulin-like Growth Factor 1 Receptor (IGF-1R) and Epidermal Growth Factor Receptor (EGFR), including various mutant forms.<sup>[1][2][5][6][7]</sup> These application notes provide recommended concentrations for in-vitro studies, detailed experimental protocols, and an overview of the relevant signaling pathways.

## Data Presentation: In-Vitro Efficacy of AZ7550

The effective concentration of AZ7550 varies depending on the cell line and the specific biological question being addressed. The following tables summarize key quantitative data from in-vitro studies.

Table 1: IC50 Values for Kinase Inhibition

Target Kinase	IC50 Value	Assay Type	Reference
IGF-1R	1.6 $\mu$ M	Cell-free	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
MLK1	88 nM	Not Specified	<a href="#">[6]</a>
ACK1	156 nM	Not Specified	<a href="#">[6]</a>
ErbB4	195 nM	Not Specified	<a href="#">[6]</a>
MNK2	228 nM	Not Specified	<a href="#">[6]</a>
FLT3	302 nM	Not Specified	<a href="#">[6]</a>
ALK	420 nM	Not Specified	<a href="#">[6]</a>

Table 2: IC50 Values for Inhibition of EGFR Autophosphorylation in Cellular Assays

Cell Line	EGFR Status	IC50 Value	Reference
PC9	Activating Mutant (Exon 19 del)	26 nM	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
H1975	Double Mutant (L858R/T790M)	45 nM	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
LoVo	Wild-Type	786 nM	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>

Table 3: GI50 Values for Antiproliferative Activity

Cell Line	EGFR Status	GI50 Value	Reference
PC9	Activating Mutant (Exon 19 del)	15 nM	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
H1975	Double Mutant (L858R/T790M)	19 nM	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Calu3	Wild-Type	537 nM	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

### Preparation of AZ7550 Hydrochloride Stock Solution

Objective: To prepare a high-concentration stock solution of **AZ7550 hydrochloride** for use in in-vitro experiments.

Materials:

- **AZ7550 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes

Protocol:

- Based on the desired stock concentration (e.g., 10 mM), calculate the required mass of **AZ7550 hydrochloride**. For example, for 1 ml of a 10 mM stock solution of AZ7550 (MW: 485.58 g/mol ), 4.86 mg of the compound is needed.
- Weigh the calculated amount of **AZ7550 hydrochloride** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve the desired concentration. For a 10 mM stock, add 1 ml of DMSO to 4.86 mg of AZ7550.
- To aid dissolution, vortex the solution and, if necessary, use an ultrasonic bath. For high concentrations, adjusting the pH to 5 with 1 M HCl may be required.[\[6\]](#)
- Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[6\]](#)

### Cell Proliferation/Cytotoxicity Assay (MTT-Based)

Objective: To determine the antiproliferative or cytotoxic effects of **AZ7550 hydrochloride** on a specific cell line.

Materials:

- Cancer cell line of interest (e.g., H1975, PC9, Calu3)
- Complete cell culture medium
- 96-well cell culture plates
- **AZ7550 hydrochloride** stock solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/ml in PBS)
- Solubilization solution (e.g., acidified isopropanol)
- Microplate reader

Protocol:

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to attach overnight.
- Prepare serial dilutions of **AZ7550 hydrochloride** in complete cell culture medium from the stock solution. It is recommended to use a concentration range that brackets the expected GI50 value (e.g., 1 nM to 10  $\mu$ M). Include a vehicle control (DMSO) at the same final concentration as in the drug-treated wells.
- Remove the overnight culture medium from the cells and replace it with the medium containing the different concentrations of **AZ7550 hydrochloride**.
- Incubate the plates for a specified period, typically 72 hours.<sup>[1]</sup>
- After the incubation period, add 20  $\mu$ l of MTT solution to each well and incubate for 2-4 hours at 37°C, allowing for the formation of formazan crystals.

- Remove the MTT-containing medium and add 100 µl of the solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Normalize the data to the vehicle-treated control wells and plot the cell viability against the log of the **AZ7550 hydrochloride** concentration to determine the GI50 value.

## EGFR Phosphorylation Assay (ELISA-Based)

Objective: To assess the inhibitory effect of **AZ7550 hydrochloride** on EGFR autophosphorylation.

Materials:

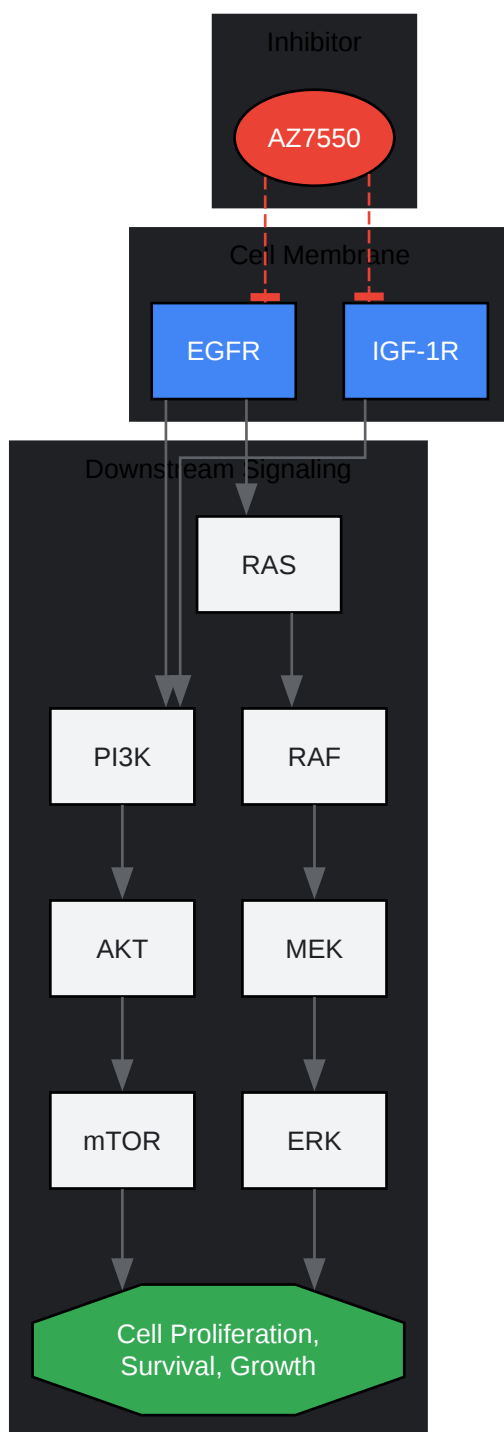
- Cancer cell line with known EGFR status (e.g., LoVo)
- Serum-free cell culture medium
- **AZ7550 hydrochloride** stock solution
- Epidermal Growth Factor (EGF)
- Cell lysis buffer
- Phosphate-buffered saline (PBS)
- EGFR phosphorylation ELISA kit
- Microplate reader

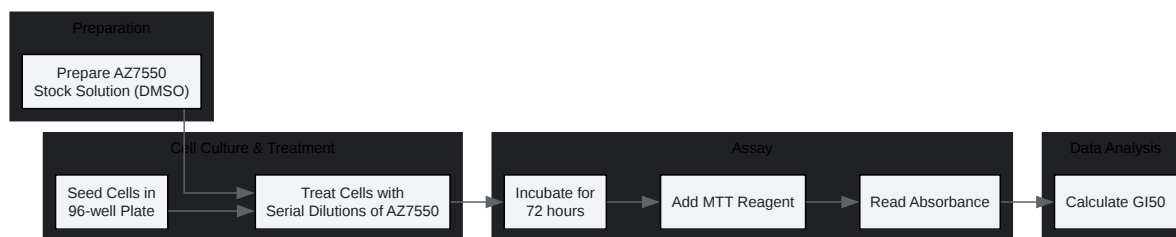
Protocol:

- Seed cells in appropriate culture plates and grow until they reach 80-90% confluency.
- Serum-starve the cells overnight by replacing the complete medium with serum-free medium.

- Pre-incubate the cells with various concentrations of **AZ7550 hydrochloride** (or vehicle control) for 2 hours.
- Stimulate the cells with EGF (e.g., 100 ng/ml) for 30 minutes to induce EGFR phosphorylation.
- Wash the cells with cold PBS and then lyse the cells using a suitable lysis buffer.
- Clarify the cell lysates by centrifugation.
- Determine the concentration of phosphorylated EGFR in the lysates using a specific ELISA kit according to the manufacturer's instructions.
- Normalize the levels of phosphorylated EGFR to the total protein concentration in each lysate.
- Plot the percentage of inhibition of EGFR phosphorylation against the log of the **AZ7550 hydrochloride** concentration to determine the IC<sub>50</sub> value.

## Visualizations





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. caymanchem.com [caymanchem.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
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